

# Application Notes: Contact Angle Measurement for Hydrophobicity of Modified Surfaces

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## Compound of Interest

Compound Name: *4-Pentadecylbenzylphosphonic acid*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

The hydrophobicity of a material's surface is a critical parameter in a vast array of scientific and industrial applications, profoundly influencing phenomena such as biocompatibility, protein adsorption, cell adhesion, and the efficacy of drug delivery systems. Surface modification techniques are frequently employed to tailor the hydrophobic or hydrophilic nature of materials to achieve desired functionalities. Contact angle goniometry is a powerful, surface-sensitive, and quantitative technique used to characterize the wettability of a solid surface by a liquid, thereby providing a direct measure of its hydrophobicity.<sup>[1][2]</sup>

A low contact angle ( $<90^\circ$ ) indicates that the liquid spreads well on the surface, signifying a hydrophilic nature. Conversely, a high contact angle ( $>90^\circ$ ) suggests poor wetting, indicating a hydrophobic surface.<sup>[2]</sup> By measuring the contact angle before and after surface modification, researchers can effectively quantify the change in hydrophobicity and, by extension, the success of the modification process.

## Significance in Research and Drug Development

In the realm of drug development and biomedical research, controlling surface hydrophobicity is paramount for:

- **Biocompatibility and Protein Adsorption:** The initial interaction between a biomaterial and a biological environment is the adsorption of proteins, which is heavily influenced by surface wettability. Hydrophobic surfaces tend to promote protein adsorption, which can trigger inflammatory responses or blood coagulation.<sup>[3]</sup> Conversely, hydrophilic surfaces often exhibit reduced protein fouling.<sup>[4]</sup> Contact angle measurements help in designing materials that elicit the desired biological response.
- **Cell Adhesion and Proliferation:** The attachment, proliferation, and differentiation of cells on a substrate are sensitive to its surface properties. Surface hydrophobicity can be tailored to either encourage or inhibit cell adhesion, a crucial factor in tissue engineering and the development of medical implants.<sup>[5]</sup>
- **Drug Delivery Systems:** The wettability of drug carriers, such as polymer nanoparticles or films, affects their interaction with biological fluids, drug loading, and release kinetics.<sup>[6]</sup> For instance, the dissolution rate of a drug from a tablet can be correlated with the contact angle of the tablet's surface.<sup>[1]</sup>
- **Performance of Medical Devices:** The surfaces of medical devices like catheters, stents, and implants are often modified to enhance their performance and safety. For example, modifying the surface of a titanium implant to be more hydrophilic can improve osseointegration.<sup>[7][8]</sup>
- **Pharmaceutical Powder Processing:** The wettability of pharmaceutical powders is a critical factor in processes like granulation, tablet compression, and dissolution.<sup>[1][9]</sup> Contact angle measurements can help in optimizing these manufacturing processes.

## Data Presentation: Contact Angle of Various Modified Surfaces

The following table summarizes the water contact angle measurements for several materials before and after various surface modification techniques. This data illustrates the significant changes in hydrophobicity that can be achieved and quantified using this method.

Material	Initial Contact Angle (°)	Modification Technique	Modified Contact Angle (°)	Reference(s)
Poly(lactic-co-glycolic acid) (PLGA)	~77-93.5	Physical adsorption of Pong1	~85.1	[10][11][12]
Poly(lactic-co-glycolic acid) (PLGA)	~77-93.5	Physical adsorption of bFGF	~94.2	[12]
Poly(lactic-co-glycolic acid) (PLGA)	~124.9	DOPA-Pong1 coating	~34.77-40	[12]
Polycaprolactone (PCL)	~107-140	Plasma Treatment (various atm)	~77.56 (with 6% Graphene)	[13][14][15]
Polycaprolactone (PCL)	~124.7	Blended with Gelatin	~25.7	[16]
Chitosan Film	~96.2	Addition of Xylan	~83.57-96.53	[17]
Chitosan Film	~111.26	Crosslinked with Quercetin	Varies with concentration	[6]
Titanium (Ti) Implant	Hydrophobic	Sandblasting and Acid-etching	Hydrophilic	[5][7]
Glass Slide	Highly Hydrophilic (~0)	Silanization (OTS)	Hydrophobic	[5]

## Experimental Protocols

### Protocol 1: Static Contact Angle Measurement using the Sessile Drop Method (Based on ASTM D7334)

This protocol describes the most common method for determining the static contact angle of a liquid on a solid surface.

## 1. Instrumentation:

- Contact Angle Goniometer equipped with a high-resolution camera, a light source, and a sample stage.
- Syringe with a fine needle for dispensing droplets.
- Software for image analysis to measure the contact angle.

## 2. Materials:

- Test Substrate: The surface-modified material to be analyzed.
- Probe Liquid: High-purity water is typically used for determining hydrophobicity. Other liquids with known surface tensions can also be used.

## 3. Procedure:

- Sample Preparation:
  - Ensure the substrate surface is clean, dry, and free from any contaminants. Handle the sample with clean tweezers to avoid transferring oils from the skin.
  - Place the sample on the goniometer stage and ensure it is level.
- Instrument Setup:
  - Adjust the camera focus and lighting to obtain a clear and sharp profile of the droplet against the background.
  - Fill the syringe with the probe liquid, ensuring there are no air bubbles.
- Droplet Deposition:
  - Carefully lower the syringe needle until it is just above the sample surface.
  - Slowly dispense a droplet of a specific volume (e.g., 2-5  $\mu$ L) onto the surface.
  - Gently retract the needle without disturbing the droplet.

- Image Capture and Measurement:
  - Immediately after the droplet stabilizes on the surface, capture a high-resolution image of the droplet profile.
  - Use the analysis software to determine the baseline at the solid-liquid interface and to fit a mathematical model (e.g., Young-Laplace) to the droplet shape.
  - The software will then calculate the contact angle at the three-phase (solid-liquid-gas) contact line.
- Data Analysis and Reporting:
  - Perform measurements at multiple locations on the surface to ensure statistical significance and to account for any surface heterogeneity.
  - Report the average contact angle and the standard deviation.

## Protocol 2: Dynamic Contact Angle Measurement (Advancing and Receding Angles)

Dynamic contact angles provide information about contact angle hysteresis, which is the difference between the advancing and receding angles. Hysteresis can indicate surface roughness, chemical heterogeneity, or the mobility of a droplet on the surface.

### 1. Instrumentation and Materials:

- Same as for the static contact angle measurement, but with a syringe pump for precise volume control.

### 2. Procedure:

#### • Advancing Angle Measurement:

- Deposit a small droplet onto the surface, keeping the syringe needle in contact with the droplet.

- Slowly and at a constant rate, add more liquid to the droplet using the syringe pump, causing the three-phase contact line to advance outwards.
- Record a video of this process. The advancing contact angle is the angle measured just as the contact line begins to move.

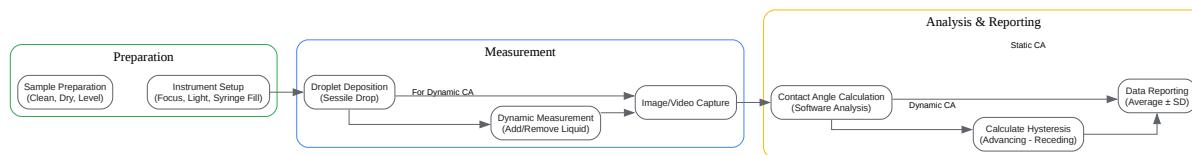
• Receding Angle Measurement:

- Following the advancing angle measurement, reverse the syringe pump to slowly and at a constant rate withdraw liquid from the droplet. This will cause the three-phase contact line to recede inwards.
- Record a video of this process. The receding contact angle is the angle measured just as the contact line begins to retract.

• Data Analysis and Reporting:

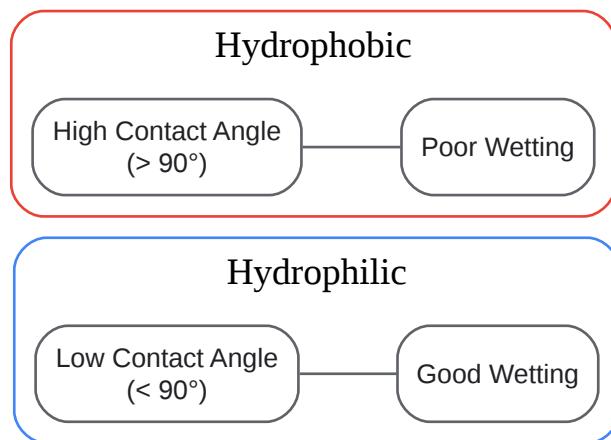
- Analyze the recorded videos to determine the advancing and receding contact angles at multiple points.
- Calculate the contact angle hysteresis (Advancing Angle - Receding Angle).
- Report the average advancing angle, receding angle, and the contact angle hysteresis, along with their standard deviations.

## Visualizations



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Caption: Experimental workflow for contact angle measurement.

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Caption: Classification of surface wettability based on contact angle.

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